

Application Note: Modular Synthesis of Amino-Thiazole Propylacetamide Scaffolds

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Compound of Interest

Compound Name: 2-(2-amino-1,3-thiazol-4-yl)-N-propylacetamide

CAS No.: 1019108-37-2

Cat. No.: B1372716

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Executive Summary

The 2-aminothiazole pharmacophore is a privileged structure in medicinal chemistry, serving as a core motif in numerous FDA-approved kinase inhibitors (e.g., Dasatinib) and GPCR ligands (e.g., Pramipexole). This application note details a robust, scalable protocol for synthesizing

-propyl-2-(2-aminothiazol-4-yl)acetamide, a representative "amino-thiazole propylacetamide" scaffold.

Our approach utilizes a convergent Hantzsch Thiazole Synthesis followed by a direct nucleophilic acyl substitution (aminolysis). This two-step pathway is selected for its high atom economy, absence of expensive transition metal catalysts, and operational simplicity, making it ideal for high-throughput library generation.

Reaction Logic & Mechanistic Pathway

The Synthetic Strategy

The synthesis is divided into two distinct phases:

- Heterocycle Construction: Formation of the 2-aminothiazole core via the condensation of thiourea with an

-halo

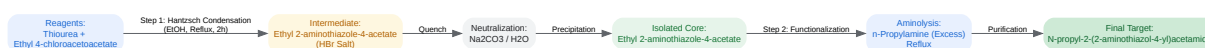
-keto ester.

- Side-Chain Functionalization: Conversion of the ethyl ester to the

-propylacetamide moiety via direct aminolysis.

Reaction Scheme Visualization

The following diagram illustrates the chemical transformation and the logical flow of the synthesis.



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Caption: Two-stage synthesis of the amino-thiazole propylacetamide scaffold via Hantzsch condensation and aminolysis.

Detailed Experimental Protocol

Phase 1: Hantzsch Synthesis of the Thiazole Core

Objective: Synthesize ethyl 2-aminothiazole-4-acetate from readily available precursors.

Reagents & Materials

Reagent	MW (g/mol)	Equiv. [1] [2] [3] [4] [5] [6] [7] [8]	Mass/Vol	Role
Thiourea	76.12	1.1	8.37 g	Dinucleophile
Ethyl 4-chloroacetoacetate	164.59	1.0	16.46 g (13.5 mL)	Electrophile (-haloketone)
Ethanol (Absolute)	46.07	Solvent	100 mL	Reaction Medium
Sodium Carbonate (aq)	105.99	Excess	10% Solution	Neutralizing Agent

Step-by-Step Procedure

- Reaction Setup:
 - In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve Thiourea (8.37 g, 110 mmol) in Ethanol (100 mL).
 - Scientist's Note: Thiourea solubility in ethanol is endothermic. Ensure the solution is stirring rapidly before adding the ketone to prevent localized high concentrations.
- Addition:
 - Add Ethyl 4-chloroacetoacetate (16.46 g, 100 mmol) dropwise over 10 minutes at room temperature.
 - Mechanistic Insight: The initial attack is the sulfur atom of thiourea displacing the chloride (S2 reaction). This is exothermic; a water bath may be used if the scale is increased >50g.
- Cyclization (Reflux):
 - Attach a reflux condenser and heat the mixture to reflux (approx. 78°C) for 2 to 3 hours.

- Monitoring: Monitor via TLC (Mobile Phase: 50% EtOAc/Hexanes).[3] The starting material (

-haloketone) should disappear, and a highly polar baseline spot (hydrobromide salt) will appear.
- Workup & Isolation:
 - Concentrate the reaction mixture to approx. 20 mL volume under reduced pressure.
 - Pour the residue into ice-cold water (150 mL).
 - Slowly add 10% Na

CO

solution with stirring until pH

8-9.
 - Critical Step: The HBr salt is water-soluble. Neutralization liberates the free base, which will precipitate as a cream/off-white solid.
 - Filter the solid using a Büchner funnel.[1][3] Wash with cold water (

mL) and dry in a vacuum oven at 45°C overnight.

Expected Yield: 85-92% Appearance: Off-white crystalline solid.

Phase 2: Synthesis of N-Propyl-2-(2-aminothiazol-4-yl)acetamide

Objective: Convert the ethyl ester to the propyl-amide via direct aminolysis.

Reagents & Materials

Reagent	MW (g/mol)	Equiv. [1] [2] [3] [4] [5] [6] [7] [8]	Mass/Vol	Role
Thiazole Core (from Phase 1)	186.23	1.0	9.31 g (50 mmol)	Substrate
n-Propylamine	59.11	5.0	14.8 g (20.5 mL)	Nucleophile & Solvent
Methanol	32.04	Solvent	20 mL	Co-solvent (Optional)

Step-by-Step Procedure

- Reaction Setup:
 - In a sealed pressure tube or thick-walled flask, combine the Ethyl 2-aminothiazole-4-acetate (9.31 g) and n-Propylamine (20.5 mL).
 - Scientist's Note: We use a large excess of propylamine. It acts as both the nucleophile and the solvent, driving the equilibrium toward the amide product (Le Chatelier's principle).
- Aminolysis:
 - Seal the vessel and heat to 60°C for 12–16 hours.
 - Alternative: If a sealed tube is unavailable, reflux in methanol with 5 equivalents of propylamine, though reaction times will be longer (24-48h).
- Workup:
 - Cool the reaction mixture to room temperature.
 - Evaporate the excess propylamine and solvent under reduced pressure (rotary evaporator).
 - The residue will be a viscous oil or semi-solid.
- Purification (Recrystallization):

- Triturate the residue with Diethyl Ether or Cold Ethanol to induce crystallization.
- Filter the solid and wash with cold ether.
- Purity Check: If the crude is colored, a short silica plug filtration (Eluent: 5% MeOH in DCM) is recommended before crystallization.

Expected Yield: 75-80% Final Product: N-propyl-2-(2-aminothiazol-4-yl)acetamide.

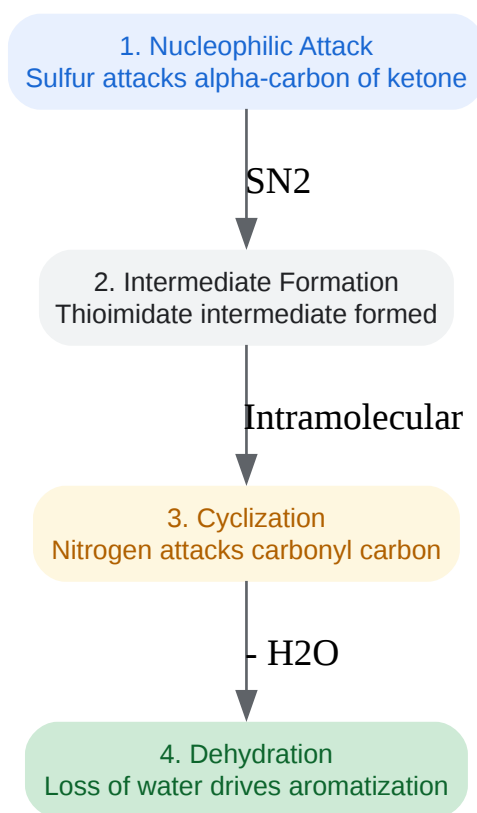
Quality Control & Validation

To ensure the integrity of the synthesized scaffold, the following analytical parameters must be met.

Technique	Parameter	Expected Observation
1H NMR (DMSO-d6)	Thiazole C-H	Singlet at 6.30 - 6.50 ppm (C5 proton).
1H NMR	Amide N-H	Broad triplet at 7.8 - 8.2 ppm.
1H NMR	Propyl Group	Triplet (0.9), Multiplet (1.4), Quartet (3.0).
LC-MS	M+H Peak	Mass = 242.1 Da (approx). Look for [M+H] ⁺ at 242.
Appearance	Color/Texture	White to pale yellow powder.

Mechanism of Hantzsch Synthesis (Visual Guide)

The following diagram details the electron flow during the critical ring-forming step.



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Caption: Mechanistic steps of the Hantzsch Thiazole Synthesis.

Troubleshooting & Optimization

- Low Yield in Phase 1: Ensure the

-haloketone is fresh. These reagents degrade (turn dark) over time, releasing acid that can protonate thiourea prematurely. Distill the ketone if necessary.

- Incomplete Aminolysis (Phase 2): If the conversion is stalled, add a catalytic amount of Sodium Cyanide (NaCN) or 1,5,7-Triazabicyclo[4.4.0]dec-5-ene (TBD) to catalyze the transamidation. Alternatively, switch to microwave irradiation (100°C, 30 min).
- Product Coloration: Thiazoles can oxidize to form colored impurities. Perform the workup quickly and store the product in the dark or under inert atmosphere (Argon).

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